

Application Notes and Protocols for Procymidone in Integrated Pest Management (IPM)

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Compound of Interest

Compound Name: Procymidone

Cat. No.: B1679156

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Abstract

Procymidone is a systemic dicarboximide fungicide with both protective and curative properties against a range of fungal pathogens, particularly Botrytis, Sclerotinia, and Monilia species.[1][2] Its integration into Pest Management (IPM) programs requires a thorough understanding of its mechanism of action, application protocols, potential for resistance development, and effects on non-target organisms. These notes provide detailed protocols and data for researchers and agricultural scientists utilizing **procymidone**.

Introduction to Procymidone

Procymidone, N-(3,5-dichlorophenyl)-1,2-dimethylcyclopropane-1,2-dicarboximide, is a post-harvest and pre-harvest fungicide used on a wide variety of crops, including grapes, stone fruit, strawberries, vegetables, and ornamentals.[2][3][4] As a systemic fungicide, it is absorbed by the plant, primarily through the roots and foliage, and translocated to other parts like leaves and flowers.[2] It acts by inhibiting the germination of fungal spores and the growth of mycelium.[3] Due to the risk of resistance development, its use in an IPM program should be strategic, often in rotation with fungicides that have different modes of action.[5]

Chemical and Physical Properties

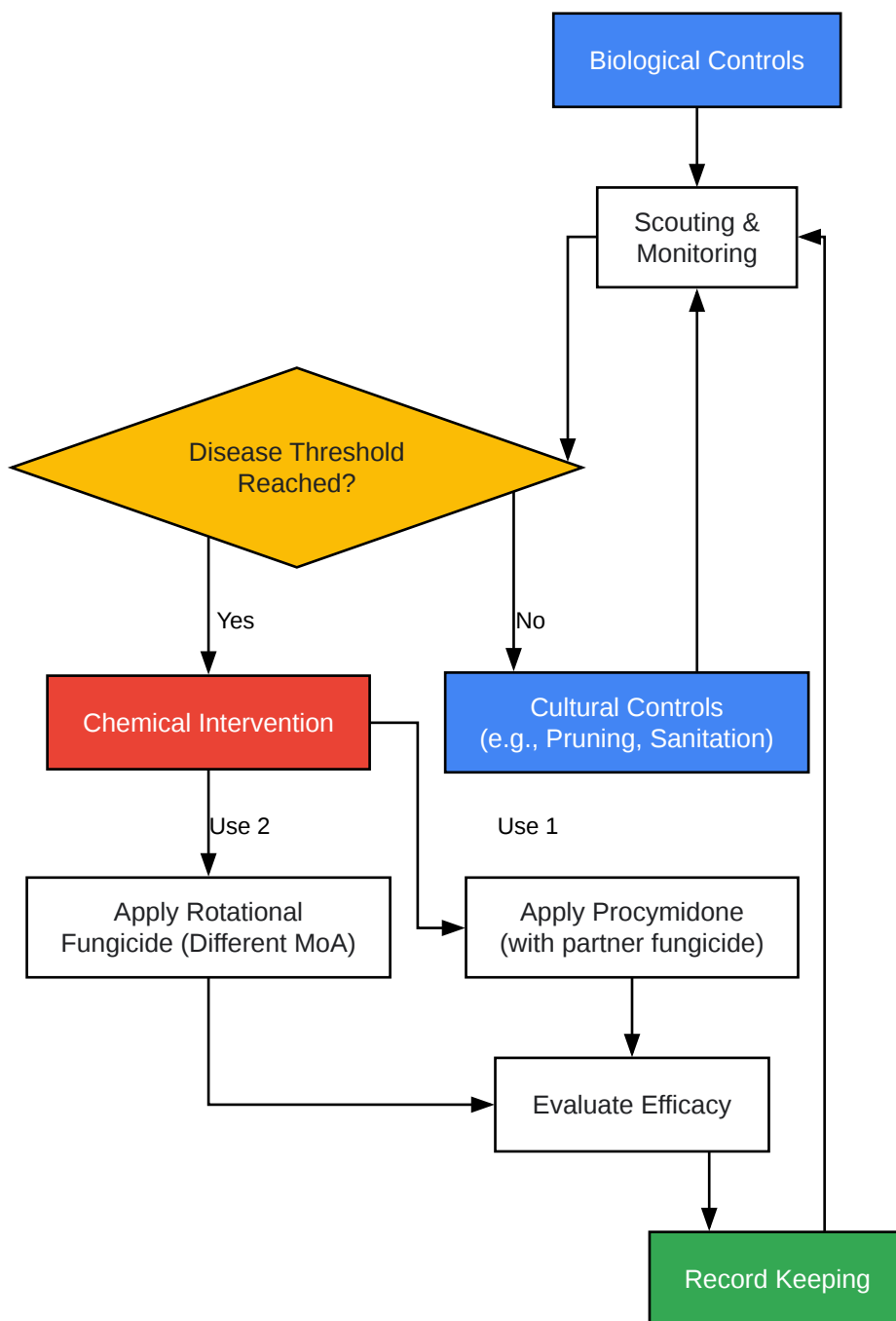
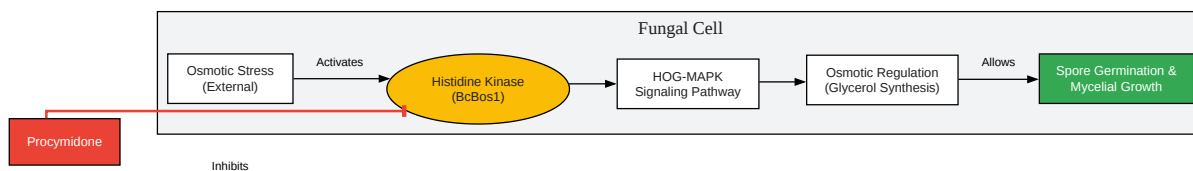
A summary of the key properties of **procymidone** is presented in Table 1. This data is essential for understanding its environmental fate and behavior.

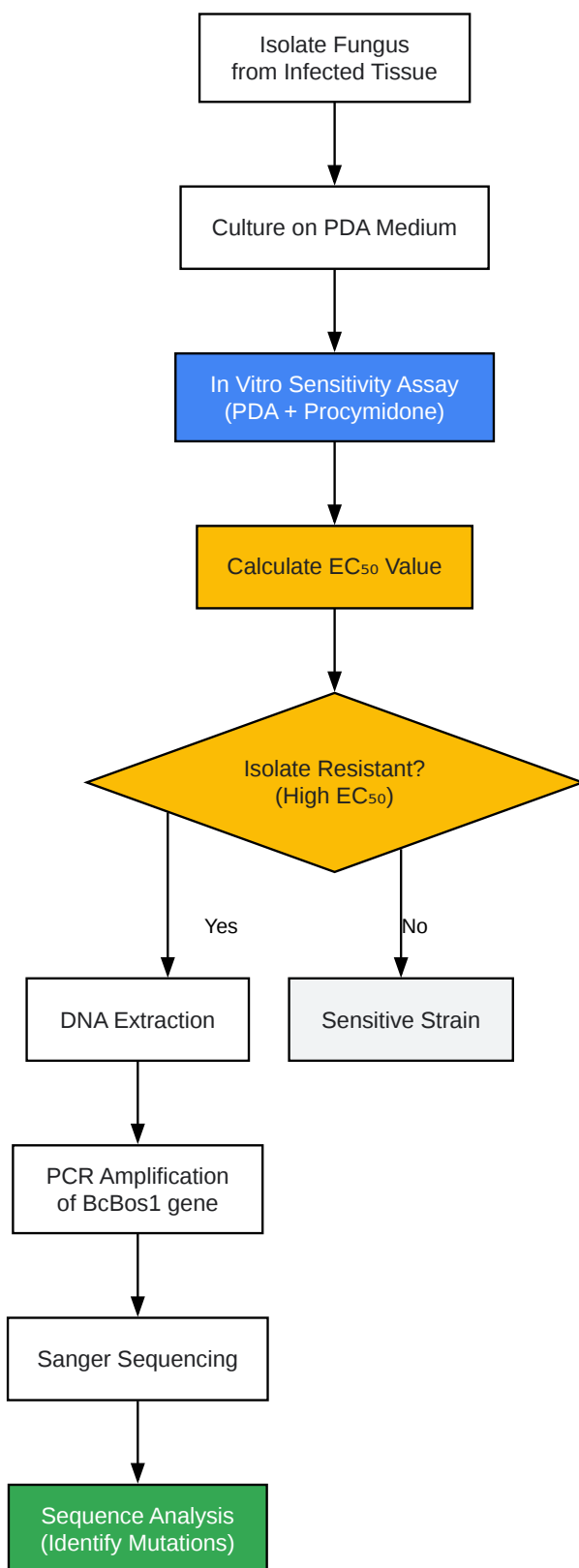
Property	Value	Reference
Common Name	Procymidone	
Chemical Class	Dicarboximide Fungicide	
Chemical Formula	C ₁₃ H ₁₁ Cl ₂ NO ₂	[4]
Molar Mass	284.138 g/mol	[4]
Appearance	Colourless crystalline solid	
Water Solubility	2.4 mg/L at 20°C (practically insoluble)	
Log P (octanol-water)	3.3	
Vapour Pressure	2.3 x 10 ⁻⁵ Pa	
Hydrolysis	Rapid at pH 7.0 and 9.0	
Photolysis Half-life	8 days (under sunlight)	

Mechanism of Action

Procymidone's primary mode of action is the disruption of the osmotic signal transduction pathway in fungi. It specifically affects the mitogen-activated protein (MAP) kinase and a histidine kinase involved in this pathway, leading to an inability to regulate osmotic stress. This disruption inhibits spore germination and mycelial growth.[3] Some evidence also suggests it inhibits triglyceride synthesis, which is crucial for fungal cell membrane integrity and function.[6]

Resistance to **procymidone** in fungi like *Botrytis cinerea* is often linked to point mutations in the histidine kinase gene, specifically BcBos1.[7] These mutations can reduce the binding affinity of the fungicide to its target protein, rendering it less effective.[8][9]





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